

Commercial availability and suppliers of Stepronin-D5

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Compound of Interest

Compound Name: Stepronin-D5

Cat. No.: B15615877

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Stepronin-D5: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and technical specifications of **Stepronin-D5**. It is designed to assist researchers, scientists, and professionals in drug development in sourcing and utilizing this stable isotope-labeled compound. The guide includes available quantitative data, a generalized experimental protocol for its application as an internal standard, and a depiction of the known signaling pathway of its parent compound, Stepronin.

Commercial Availability and Suppliers

Stepronin-D5, a deuterated form of the mucolytic agent Stepronin, is available commercially as a research chemical. It is primarily used as an analytical reference standard for method development, validation, and quality control applications during the synthesis and formulation stages of drug development.^[1]

One of the key suppliers identified is Axios Research, a company based in Toronto, Canada, that specializes in high-quality reference standards and research chemicals.[2][3] While other major chemical suppliers such as Toronto Research Chemicals, Santa Cruz Biotechnology, and Cayman Chemical offer a wide range of deuterated compounds, their specific listing for **Stepronin-D5** was not readily available in the conducted search. Researchers are advised to inquire directly with these suppliers for potential custom synthesis or availability.

Technical Data

Quantitative data for **Stepronin-D5** and its unlabeled counterpart, Stepronin, are summarized below. The data for **Stepronin-D5** is based on the general product specifications provided by Axios Research for their isotopically labeled standards, as a specific Certificate of Analysis was not publicly available.

Table 1: Product Specifications of **Stepronin-D5**

Parameter	Specification	Source
Catalogue Number	AR-S10822	Axios Research[3]
Molecular Formula	C ₁₀ H ₆ D ₅ NO ₄ S ₂	Axios Research[3]
Molecular Weight	278.35	Axios Research[3]
Chemical Purity (HPLC)	≥ 98.0%	Axios Research[2]
Isotopic Purity (Mass Spec)	≥ 98.0%	Axios Research[2]
Alternate CAS (unlabeled)	72324-18-6	Axios Research[3]

Table 2: Properties of Stepronin (Unlabeled)

Parameter	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NO ₄ S ₂	PubChem[4]
Molar Mass	273.32 g·mol ⁻¹	Wikipedia[5]
CAS Number	72324-18-6	PubChem[4]
Physical Description	Solid	PubChem[4]
Solubility	0.211 g/L	PubChem[4]

Experimental Protocols

While specific experimental protocols for **Stepronin-D5** are not readily published, its primary application is expected to be as an internal standard in quantitative analysis by mass spectrometry (MS), such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS). The following is a generalized protocol for its use in such applications.

Objective: To accurately quantify the concentration of Stepronin in a biological matrix (e.g., plasma, tissue homogenate) using **Stepronin-D5** as an internal standard.

Materials:

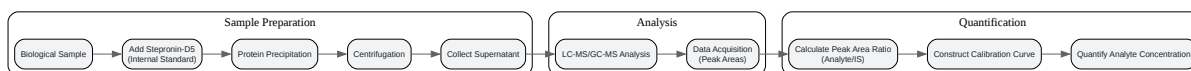
- **Stepronin-D5** (Internal Standard)
- Stepronin (Analyte Standard)
- Biological matrix (e.g., plasma)
- Protein precipitation agent (e.g., acetonitrile, methanol)
- LC-MS or GC-MS system

Procedure:

- Preparation of Standard Solutions:

- Prepare a stock solution of **Stepronin-D5** in a suitable solvent (e.g., methanol) at a known concentration (e.g., 1 mg/mL).
- Prepare a series of calibration standards by spiking known concentrations of Stepronin into the biological matrix.
- Sample Preparation:
 - To a known volume of the biological sample (and each calibration standard), add a fixed amount of the **Stepronin-D5** internal standard solution.
 - Vortex the samples to ensure thorough mixing.
 - Precipitate proteins by adding a sufficient volume of a cold protein precipitation agent.
 - Vortex again and then centrifuge to pellet the precipitated proteins.
 - Transfer the supernatant to a clean vial for analysis.
- LC-MS/GC-MS Analysis:
 - Inject the prepared samples onto the LC-MS or GC-MS system.
 - Develop a chromatographic method to separate Stepronin and **Stepronin-D5** from other matrix components.
 - Optimize the mass spectrometer settings to monitor the specific mass-to-charge ratios (m/z) for both Stepronin and **Stepronin-D5**.
- Data Analysis:
 - Calculate the peak area ratio of the analyte (Stepronin) to the internal standard (**Stepronin-D5**) for each sample and calibration standard.
 - Construct a calibration curve by plotting the peak area ratio against the known concentration of the calibration standards.

- Determine the concentration of Stepronin in the unknown samples by interpolating their peak area ratios from the calibration curve.

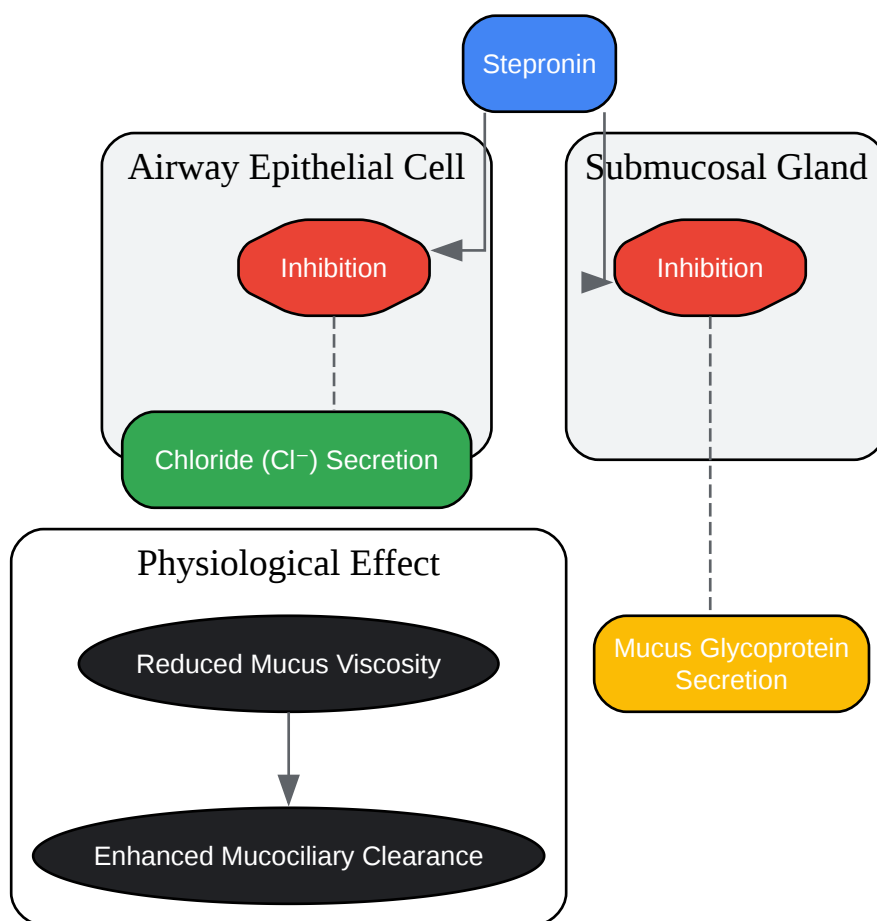


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A generalized workflow for using **Stepronin-D5** as an internal standard in quantitative mass spectrometry.

Signaling Pathway of Stepronin

Stepronin is a mucolytic agent that functions by reducing the viscosity of mucus in the respiratory tract. Its mechanism of action involves the inhibition of airway secretion. Specifically, it has been shown to decrease chloride (Cl^-) secretion from epithelial cells and reduce the secretion of mucus glycoproteins from submucosal glands. This dual action leads to a less viscous mucus that is more easily cleared from the airways.



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